

# Application Notes and Protocols: Isopropylphenyl Phosphate (IPPP) in Flame Retardant Polyurethane Foam Research

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## Compound of Interest

Compound Name: *Isopropylphenyl phosphate*

Cat. No.: *B1140946*

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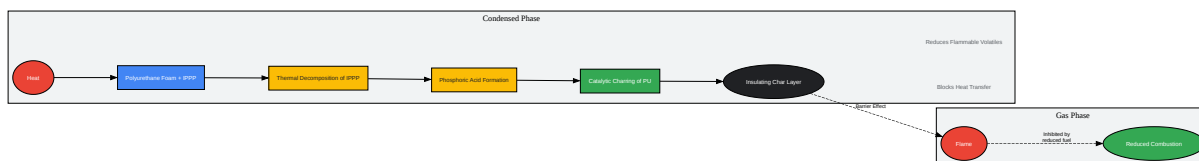
## Introduction

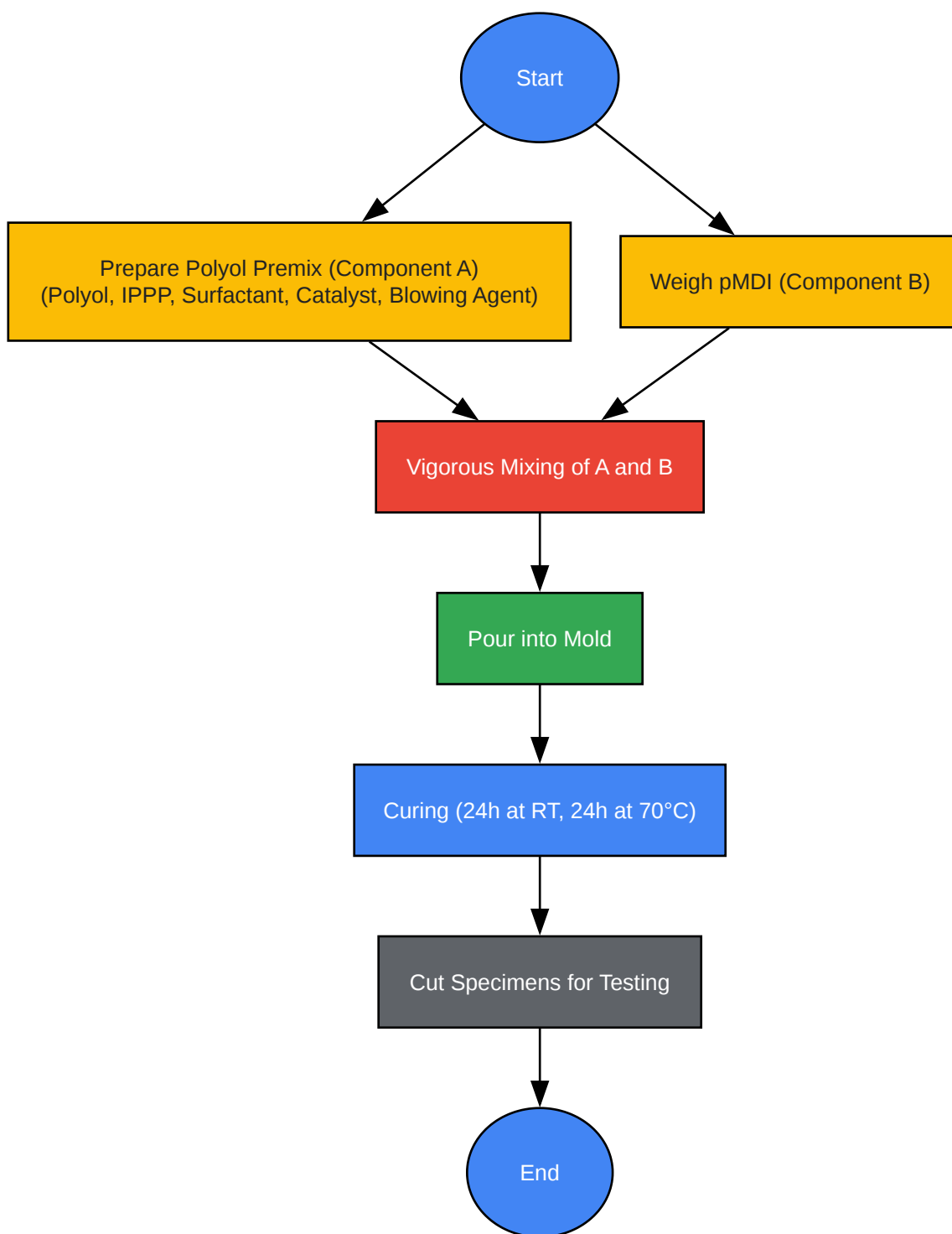
Polyurethane (PU) foams are widely utilized across various industries due to their excellent insulation, cushioning, and lightweight properties. However, their inherent flammability necessitates the incorporation of flame retardants to meet stringent fire safety standards.

**Isopropylphenyl phosphate (IPPP)**, a non-halogenated organophosphate ester, has emerged as a significant flame retardant for PU foams. This document provides detailed application notes, experimental protocols, and performance data for the use of IPPP in flame retardant polyurethane foam research. While specific quantitative data for IPPP as a sole flame retardant is limited in publicly available literature, this document compiles relevant data from studies on closely related organophosphorus flame retardants to provide a comparative context.

## Mechanism of Flame Retardancy

Organophosphate flame retardants like IPPP primarily act in the condensed phase through a charring mechanism. Upon thermal decomposition, they generate phosphoric acid, which catalyzes the dehydration of the polyurethane matrix. This process promotes the formation of a stable, insulating char layer on the surface of the foam. This char layer acts as a physical barrier, limiting the transfer of heat to the underlying polymer and restricting the release of flammable volatiles into the gas phase, thereby inhibiting combustion.





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